

Navigating the Safe Disposal of Supinoxin in a Laboratory Setting

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Compound of Interest

Compound Name: *Supinoxin*

Cat. No.: *B1683858*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This document provides essential safety and logistical information for the proper disposal of **Supinoxin** (also known as RX-5902), a small molecule inhibitor of phosphorylated-p68 RNA helicase.

Key Safety and Chemical Data

While **Supinoxin** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is crucial to handle it with care, adhering to standard laboratory safety protocols. The following table summarizes key quantitative data for **Supinoxin**.

Property	Value	Reference
Molecular Formula	C22H24FN5O4	[1][2]
Molecular Weight	441.46 g/mol	[1][2]
CAS Number	888478-45-3	[1]
NFPA Health Rating	0	
NFPA Fire Rating	0	
NFPA Reactivity Rating	0	
HMIS Health Rating	0	
HMIS Flammability Rating	0	
HMIS Physical Hazard	0	
Water Hazard Class	1 (Slightly hazardous for water)	

Experimental Protocols

The disposal procedures outlined below are based on the non-hazardous nature of **Supinoxin** as stated in its Safety Data Sheet (SDS). These are general guidelines and should be adapted to comply with the specific regulations of your institution and local authorities.

Methodology for Disposal of Solid **Supinoxin** Waste:

- Waste Collection:
 - Collect unused or waste **Supinoxin** powder in a clearly labeled, sealed container. The original container is ideal if it is intact and properly labeled.
 - Do not mix **Supinoxin** waste with other chemical waste, especially hazardous materials. [3] Segregating non-hazardous from hazardous waste is crucial for proper disposal and cost management.[3]
- Container Labeling:

- Label the waste container as "Non-Hazardous Waste: **Supinoxin**".
- Include the chemical name: 4-(3,5-dimethoxyphenyl)-N-(7-fluoro-3-methoxy-2-quinoxaliny)-1-piperazinecarboxamide.
- Final Disposal:
 - For solid, non-hazardous chemicals like **Supinoxin**, disposal in the regular laboratory trash is often permissible, provided it is securely contained.[4]
 - It is recommended to place the sealed container in a secondary, rigid container, such as a cardboard box, before placing it in the dumpster.[5]
 - Consult your institution's environmental health and safety (EHS) office for their specific procedures for disposing of non-hazardous solid chemical waste.[5][6]

Methodology for Disposal of **Supinoxin** Solutions (Aqueous and Solvent-Based):

- Aqueous Solutions (Small Quantities):
 - Given its "slightly hazardous for water" classification, avoid disposing of large quantities of **Supinoxin** solutions down the drain.
 - For very small, dilute aqueous quantities, consult your local EHS guidelines. Some institutions may permit drain disposal of non-hazardous, water-soluble substances with copious amounts of water, provided the pH is between 5.5 and 10.5.[4] However, due to the water hazard classification, this is not the preferred method.
- Solvent-Based Solutions (e.g., in DMSO):
 - Solutions of **Supinoxin** in solvents like DMSO should be treated as chemical waste.
 - Collect the waste solution in a designated, compatible, and clearly labeled waste container.
 - The waste container should be labeled with the full chemical name of all contents, including the solvent.

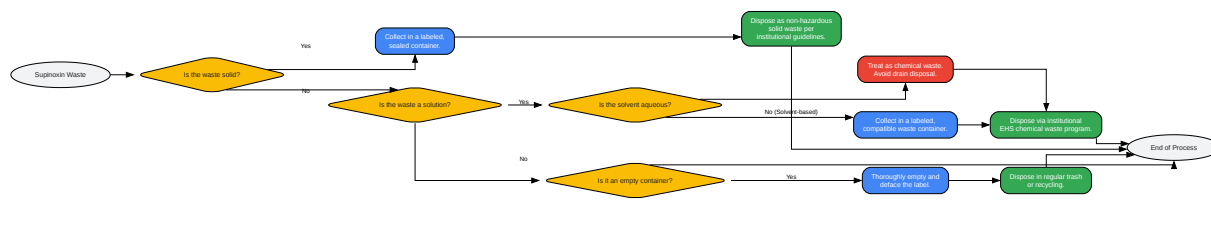
- Follow your institution's procedures for the disposal of non-hazardous chemical waste solutions. This typically involves collection by your EHS department.

Methodology for Disposal of Empty **Supinoxin** Containers:

- Decontamination:
 - If the container held solid **Supinoxin**, ensure all powder has been removed.
 - For containers that held a **Supinoxin** solution, they should be emptied thoroughly.^[7]
- Label Defacement:
 - Completely remove or deface the original chemical label to prevent misidentification.^[5]^[7]
- Final Disposal:
 - Once emptied and defaced, the container can typically be disposed of in the regular trash or recycling, depending on the container material and institutional policies.^[7]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Supinoxin** waste.



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Caption: Decision workflow for the proper disposal of **Supinnoxin** waste.

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References

- 1. Supinnoxin Datasheet DC Chemicals [dcchemicals.com]
- 2. Supinnoxin | C₂₂H₂₄FN₅O₄ | CID 11619093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 4. Hazardous Waste and Disposal - American Chemical Society [acs.org]

- 5. sfasu.edu [sfasu.edu]
- 6. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 7. vumc.org [vumc.org]
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